Spectroscopic Profile of Rifaximin: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Rifazine*
CAS No.:	*10238-70-7*
Cat. No.:	*B084821*

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This technical guide provides a comprehensive overview of the spectroscopic data for Rifaximin, a key antibiotic in the treatment of gastrointestinal disorders. The following sections detail its mass spectrometry and nuclear magnetic resonance (NMR) data, along with the experimental protocols for obtaining these measurements, tailored for researchers, scientists, and professionals in drug development.

Mass Spectrometry Data

Rifaximin is readily analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive method ideal for its quantification in biological matrices such as human plasma.[1] The typical approach involves positive electrospray ionization (ESI).

Table 1: Mass Spectrometry Parameters for Rifaximin Analysis

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Parameter	Value	Source
Ionization Mode	Positive ESI	[2]
Parent Ion (m/z)	786.1, 786.4	[2][3]
Product Ion (m/z)	754.1, 754.3	[2][3]
Internal Standard	Metoprolol, Rifaximin-d6	[2][3]
IS Parent Ion (m/z)	268.3 (Metoprolol), 792.5 (Rifaximin-d6)	[2][3]
IS Product Ion (m/z)	116.1 (Metoprolol), 760.4 (Rifaximin-d6)	[2][3]

Experimental Protocol: LC-MS/MS Quantification of Rifaximin in Human Plasma

This protocol is a composite of methodologies described in the literature.[1][2][3]

1. Sample Preparation:

- To 0.2 mL of human plasma, add an internal standard (e.g., metoprolol or rifaximin-d6).[3]
- Precipitate plasma proteins using acetonitrile.[3]
- Vortex and centrifuge the sample.
- Collect the supernatant for analysis.

2. Chromatographic Separation:

- Column: A C18 column is typically used (e.g., RESTEK Pinnacle C18, 50 mm x 2.1mm, 5 µm or Gemini C18, 50 X 2.0 mm, 5 µm).[2][3]
- Mobile Phase: A common mobile phase consists of a mixture of acetonitrile and an aqueous buffer like ammonium acetate or ammonium formate.[1][2][3] For example, a gradient of acetonitrile and 10 mM ammonium formate in 0.1% formic acid.[2]

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- Flow Rate: A typical flow rate is around 0.20 mL/min.[2]
- Mode: Isocratic or gradient elution can be employed.[1][2]

3. Mass Spectrometric Detection:

- Instrument: A triple-quadrupole mass spectrometer is commonly used.[2]
- Ionization: Electrospray ionization in positive mode (ESI+).[2]
- Detection Mode: Multiple Reaction Monitoring (MRM) is used for high selectivity and sensitivity.[1][2][3]
- Transitions: Monitor the transitions of m/z 786.4 → 754.3 for Rifaximin and the appropriate transition for the chosen internal standard.[2]

4. Data Analysis:

- Quantification is achieved by comparing the peak area ratio of the analyte to the internal standard against a calibration curve. Linearity for Rifaximin in plasma has been demonstrated in ranges from 10-5000 pg/mL and 0.5-10 ng/mL.[2][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is a powerful tool for the structural elucidation of Rifaximin and its related substances.[4][5] Both ^{1}H and ^{13}C NMR have been utilized for its characterization.[4][5]

Table 2: ^{1}H NMR Chemical Shifts for Rifaximin

Proton	Chemical Shift (δ, ppm)
CH_3 (31, 32, 33, 34)	Four doublets
CH_3 (8, 13, 14, 30, 36, 37)	Six singlets
CH_2(30) in deuterated spectrum	AB system (δA = 4.67 ppm; δB = 4.73 ppm; JAB = 12.5 Hz)

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Note: The specific chemical shift values for all protons were not fully detailed in the provided search results, but the multiplicity and types of proton signals have been described.[6]

Experimental Protocol: NMR Analysis of Rifaximin

The following is a general protocol based on standard NMR practices and information from related studies.

1. Sample Preparation:

- Dissolve Rifaximin in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- The concentration should be appropriate for the instrument's sensitivity, typically in the range of 5-10 mg/mL.

2. NMR Data Acquisition:

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion.
- Experiments:
  - ^{1}H NMR: Acquire a standard one-dimensional proton spectrum.
  - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum.
  - 2D NMR: For complete structural assignment, 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are highly valuable.

3. Data Processing and Analysis:

- Process the raw data (FID) with appropriate Fourier transformation, phase correction, and baseline correction.
- Integrate the signals in the ^{1}H NMR spectrum to determine the relative number of protons.

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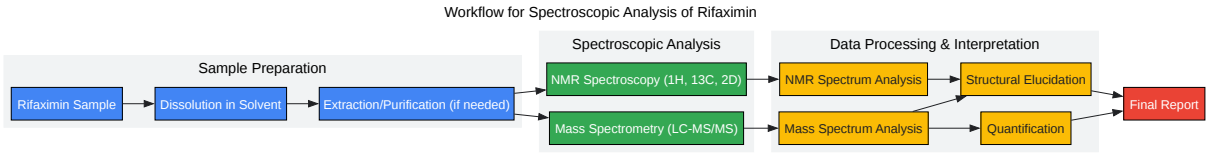
- Analyze the chemical shifts, coupling constants (J-values), and multiplicities to assign the signals to the specific protons and carbons in the Rifaximin molecule.
- Use 2D NMR data to confirm connectivity between protons and carbons.

Visualizing the Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of Rifaximin, from sample preparation to data analysis.



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Caption: A flowchart illustrating the general workflow for the spectroscopic analysis of Rifaximin.

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